

n-Heptyl β -D-thioglucoside: Key Properties and Applications

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Compound Focus: Heptyl 1-thiohexopyranoside

CAS No.: 85618-20-8

Cat. No.: S591824

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n-Heptyl β -D-thioglucoside (HTG) is a non-ionic detergent valued for its ability to solubilize membrane proteins while preserving their biological activity [1] [2]. Its key advantage over similar detergents like n-Octyl β -D-glucoside is its resistance to degradation by β -glycosidase enzymes, making it ideal for working with samples that have high glycosidase activity [2].

The table below summarizes the fundamental characteristics of HTG for experimental planning:

Property	Specification / Value
Chemical Name	n-Heptyl β -D-thioglucopyranoside [1]
CAS Number	85618-20-8 [1] [3] [2]
Molecular Formula	$C_{13}H_{26}O_5S$ [1] [2]
Molecular Weight	294.41 g/mol [1] [2]
Quality/Assay	$\geq 99\%$ (GC) [1] or $\geq 98.0\%$ (GC) [2]
Physical Form	White powder or waxy solid [1] [2]
Critical Micelle Concentration (CMC)	30 mM [1] [2]

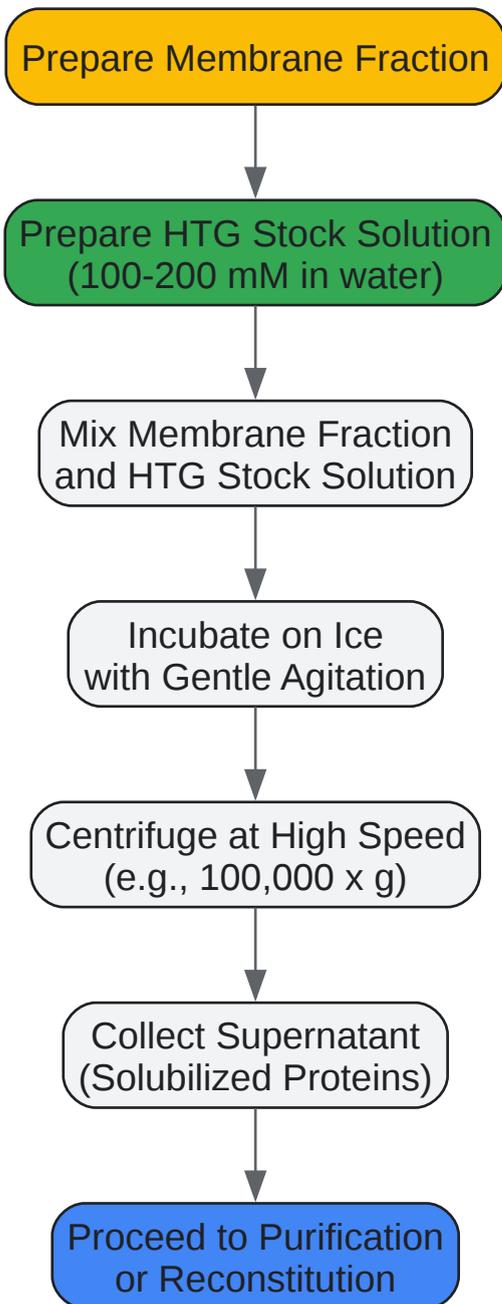
Property	Specification / Value
Melting Point	98 °C (208 °F) [1]

Primary Research Application HTG is primarily used for the **solubilization and reconstitution of membrane proteins** [1] [2]. Its effectiveness has been demonstrated in various studies, including:

- Purification of membrane-bound 5'-nucleotidase from *Vibrio parahaemolyticus* [2].
- Purification and enzymatic studies of cytochrome c oxidase from *Thiobacillus ferrooxidans* [2].
- Reconstitution of superoxide-forming NADPH oxidase activity with cytochrome b558 purified from porcine neutrophils [2].

General Guidance for Use

While exact protocols are context-dependent, the following workflow outlines the general process for using HTG in membrane protein solubilization, based on standard biochemical practices.



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Solution Preparation and Handling

- **Solubility:** HTG is soluble in water and methanol. A typical stock solution (e.g., 100-200 mM) can be prepared in water, yielding a clear, colorless solution [1] [2]. Its solubility in aqueous solutions at 4°C is a key advantage for working with sensitive proteins [2].
- **Storage:** The solid powder should be stored at -20°C [1]. For short-term use, stock solutions can typically be stored at 4°C for several days.

- **Detergent Removal:** Due to its high CMC (30 mM), HTG can be easily removed from protein solutions by techniques such as **dialysis, dilution, or ultrafiltration** [2].

Important Practical Notes

- **UV Transparency:** HTG has low UV absorbance, making it suitable for protein quantification and monitoring during chromatography without significant interference [2].
- **PPE:** Standard laboratory personal protective equipment (PPE) such as gloves and eyeshields are recommended when handling [1].
- **Detergent Screening:** The optimal detergent and its concentration can vary significantly between different membrane proteins. It is often necessary to screen multiple detergents, including HTG, to find the best condition for a specific protein that balances solubilization efficiency with stability and functional integrity [2].

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References

1. n- Heptyl b- D -thioglucopyranoside = 99 GC 85618-20-8 [sigmaaldrich.com]
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3. MeSH Browser [meshb.nlm.nih.gov]

To cite this document: Smolecule. [n-Heptyl β-D-thioglucoside: Key Properties and Applications]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b591824#heptyl-thioglucoside-experimental-protocols>]

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